

Neurochemical Properties of ALEPH-4: A Technical Guide

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Compound of Interest

Compound Name: ALEPH-4
CAS No.: 123643-26-5
Cat. No.: B595406

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Disclaimer: This document is intended for research and informational purposes only. **ALEPH-4** is a research chemical, and its neurochemical and toxicological properties have not been extensively studied. This guide synthesizes available information from limited sources and infers properties from structurally related compounds. All handling and research involving this compound should be conducted with extreme caution and in accordance with all applicable laws and regulations.

Introduction

ALEPH-4, or 4-isopropylthio-2,5-dimethoxyamphetamine, is a synthetic psychedelic compound belonging to the phenethylamine and amphetamine chemical classes. It is a member of the "ALEPH" series of compounds first synthesized and described by Alexander Shulgin in his book *PIHKAL* (Phenethylamines I Have Known and Loved).^[1] Structurally, it is the amphetamine analog of the phenethylamine 2C-T-4. The ALEPH series are characterized by a sulfur-containing substituent at the 4-position of the phenyl ring.

Like other classical psychedelics, the primary mechanism of action for **ALEPH-4** is presumed to be agonism at serotonin receptors, particularly the 5-HT_{2A} subtype. Shulgin's qualitative

reports in humans describe a long-lasting psychedelic experience of 12 to 20 hours with oral dosages in the 7 to 12 mg range.^[1] However, Shulgin noted potential toxicity concerns at higher doses, which curtailed further dose-escalation studies.^[1]

This guide provides a technical overview of the known and inferred neurochemical properties of **ALEPH-4**, its synthesis, and the experimental methodologies relevant to its study. Due to a significant lack of published quantitative data specific to **ALEPH-4**, this document also includes data from structurally analogous compounds to provide a comparative context for its potential pharmacological profile.

Presumed Pharmacodynamics

The primary molecular target for psychedelic phenethylamines is the serotonin 5-HT_{2A} receptor, a G-protein coupled receptor (GPCR). Agonism at this receptor is the initiating event for the cascade of neurobiological changes that result in the characteristic psychedelic effects.

Receptor Binding Profile

Quantitative receptor binding data for **ALEPH-4** are not available in the peer-reviewed scientific literature. The binding affinity (K_i) of a compound, which indicates the concentration required to occupy 50% of the receptors in vitro, is a key measure of its potency. To provide context, the table below presents binding affinities for related psychedelic compounds at key serotonin receptors. It is hypothesized that **ALEPH-4** possesses a high affinity for the 5-HT_{2A} receptor, similar to other psychoactive phenethylamines.

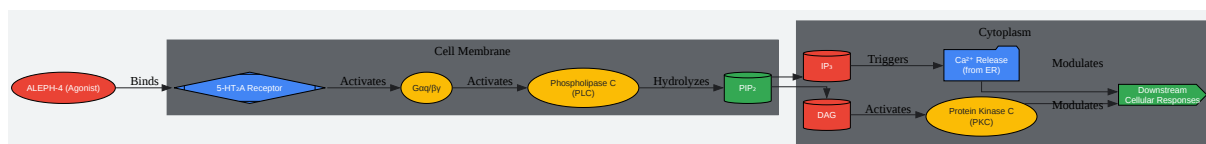
Table 1: Receptor Binding Affinities (K_i, nM) of Structurally Related Psychedelic Compounds

Compound	5-HT _{2A}	5-HT _{2C}	5-HT _{1A}
ALEPH-4	Data Not Available	Data Not Available	Data Not Available
2C-T-2	49 ± 12	110 ± 21	4,400 ± 600
2C-T-7	33 ± 1.2	120 ± 19	>10,000
DOM	4.8 ± 1.1	22 ± 7.6	4,800 ± 400
LSD	1.1 ± 0.1	4.9 ± 1.0	7.8 ± 1.0

Note: Data for 2C-T-2, 2C-T-7, DOM, and LSD are compiled from various scientific studies and are provided for comparative purposes. The absence of data for **ALEPH-4** highlights a significant gap in the current understanding of its pharmacology.

Functional Activity & Signaling Pathway

ALEPH-4 is presumed to act as a partial or full agonist at the 5-HT_{2A} receptor. Upon binding, it likely activates the Gαq protein, initiating a canonical intracellular signaling cascade. This pathway involves the activation of phospholipase C (PLC), which then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into two secondary messengers: inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ diffuses through the cytoplasm to bind to IP₃ receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺). This surge in intracellular Ca²⁺, along with the activation of protein kinase C (PKC) by DAG, leads to a variety of downstream cellular responses that are believed to underpin the compound's psychoactive effects.

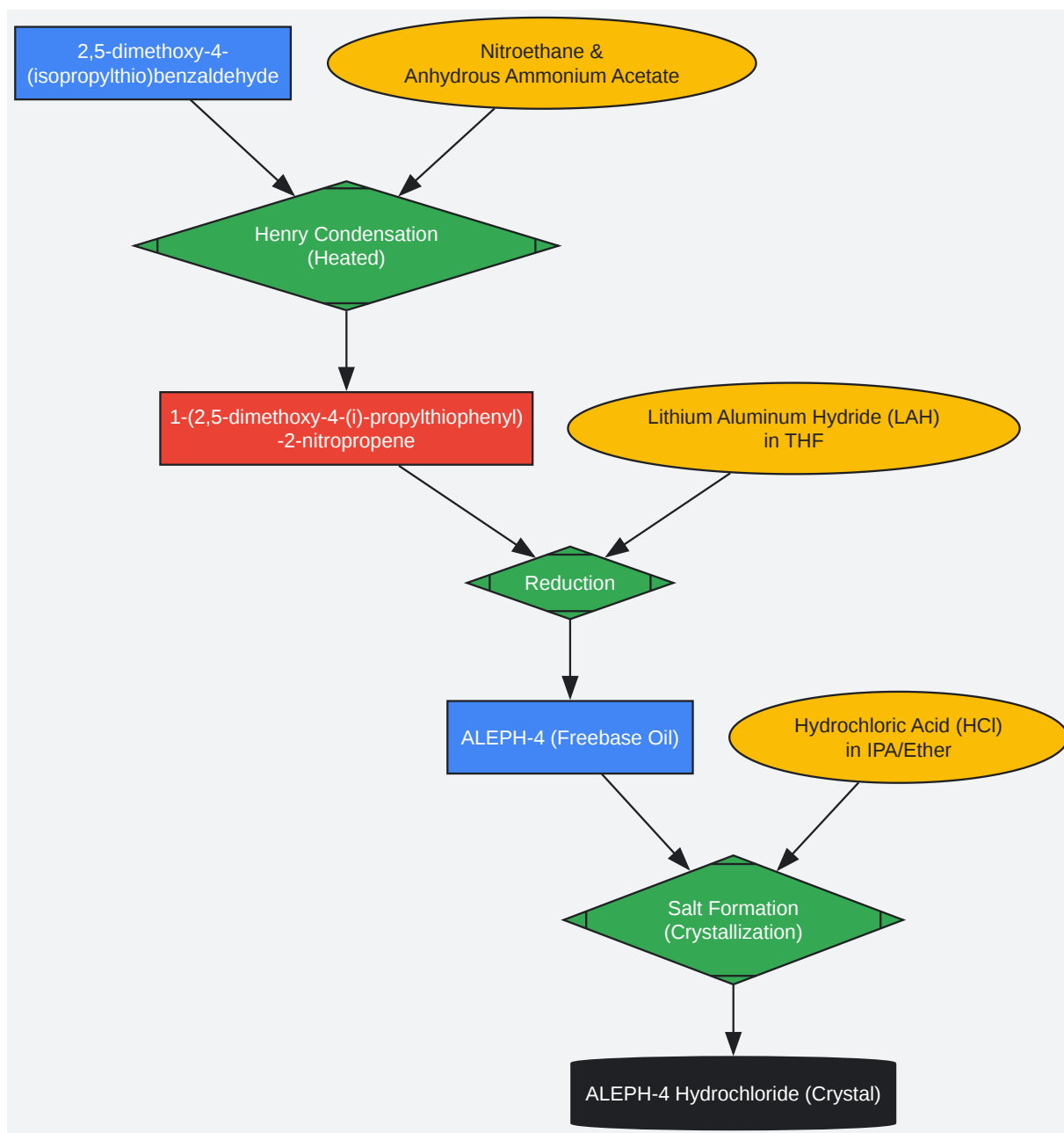


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Caption: Presumed 5-HT_{2A} Receptor Gq Signaling Pathway for **ALEPH-4**.

Chemical Synthesis Workflow

The synthesis of **ALEPH-4** is detailed in PiHKAL. The process begins with the precursor 2,5-dimethoxy-4-(isopropylthio)benzaldehyde, the synthesis of which is described in the entry for 2C-T-4. This aldehyde undergoes a Henry condensation with nitroethane, followed by a reduction of the resulting nitropropene intermediate to yield the final amine product.



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Caption: Synthesis workflow for **ALEPH-4** as described in PiHKAL.

Experimental Protocols

While specific experimental data for **ALEPH-4** are lacking, the following protocols describe standard methodologies used to characterize the neurochemical properties of novel psychoactive compounds. These methods would be directly applicable to the study of **ALEPH-4**.

Radioligand Competition Binding Assay

This assay is used to determine the binding affinity (K_i) of a test compound (e.g., **ALEPH-4**) for a specific receptor.

Objective: To determine the affinity of **ALEPH-4** for the human 5-HT_{2A} receptor.

Materials:

- Cell membranes from a stable cell line expressing the human 5-HT_{2A} receptor (e.g., HEK293 cells).
- Radioligand: A high-affinity 5-HT_{2A} antagonist, such as [³H]ketanserin.
- Non-specific binding control: A high concentration of a non-radioactive antagonist (e.g., spiperone).
- Test compound: **ALEPH-4** in a range of concentrations.
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Scintillation vials and scintillation cocktail.
- Glass fiber filters and a cell harvester.
- Liquid scintillation counter.

Procedure:

- Preparation: Thaw frozen cell membranes on ice and dilute to the desired concentration in ice-cold assay buffer.

- Incubation: In test tubes, combine the cell membrane preparation, the radioligand ($[^3\text{H}]$ ketanserin) at a fixed concentration (typically at or below its K_d value), and varying concentrations of the test compound (**ALEPH-4**).
- Controls: Prepare tubes for total binding (no competing compound) and non-specific binding (with a saturating concentration of spiperone).
- Reaction: Incubate the mixture at a set temperature (e.g., 37°C) for a sufficient time to reach equilibrium (e.g., 60 minutes).
- Termination: Rapidly terminate the binding reaction by vacuum filtration through glass fiber filters using a cell harvester. This separates the bound radioligand from the unbound.
- Washing: Quickly wash the filters with ice-cold assay buffer to remove any remaining unbound radioligand.
- Quantification: Place the filters into scintillation vials, add scintillation cocktail, and quantify the amount of radioactivity using a liquid scintillation counter.
- Analysis: Calculate specific binding by subtracting non-specific binding from total binding. Plot the percentage of specific binding against the logarithm of the competitor (**ALEPH-4**) concentration. Fit the data to a sigmoidal dose-response curve to determine the IC_{50} value (the concentration of **ALEPH-4** that inhibits 50% of specific radioligand binding). Convert the IC_{50} to a K_i value using the Cheng-Prusoff equation.

In Vitro Functional Assay: Calcium Mobilization

This assay measures the functional potency (EC_{50}) and efficacy of a compound by quantifying the increase in intracellular calcium following Gq-coupled receptor activation.

Objective: To determine the agonist activity of **ALEPH-4** at the human 5-HT_{2A} receptor.

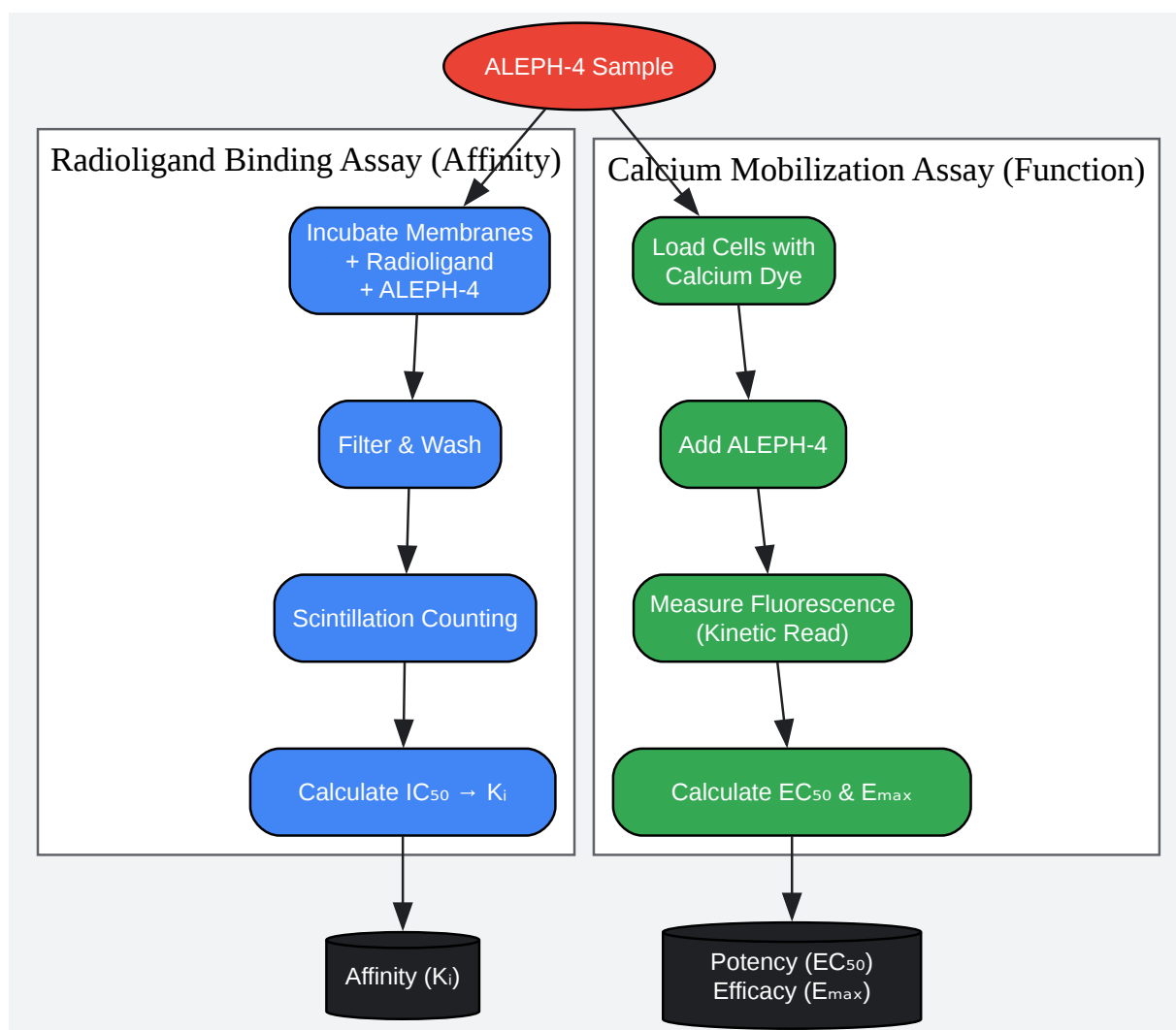
Materials:

- A stable cell line expressing the human 5-HT_{2A} receptor (e.g., HEK293 or CHO cells).
- A calcium-sensitive fluorescent dye (e.g., Fluo-4 AM).

- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES).
- Test compound: **ALEPH-4** in a range of concentrations.
- Reference agonist (e.g., Serotonin).
- A fluorescence plate reader capable of kinetic reads (e.g., FLIPR, FlexStation).

Procedure:

- Cell Plating: Seed cells into 96- or 384-well black-walled, clear-bottom microplates and culture overnight to allow for adherence.
- Dye Loading: Remove culture medium and add the fluorescent calcium indicator dye diluted in assay buffer. Incubate for a specified time (e.g., 60 minutes at 37°C) to allow the dye to enter the cells.
- Compound Preparation: Prepare a dilution series of **ALEPH-4** and the reference agonist in assay buffer in a separate compound plate.
- Measurement: Place the cell plate into the fluorescence plate reader. The instrument will first measure the baseline fluorescence.
- Compound Addition: The instrument will then automatically add the compounds from the compound plate to the cell plate.
- Kinetic Read: Immediately following compound addition, the instrument will measure the change in fluorescence intensity over time (typically 2-3 minutes). Receptor activation leads to Ca^{2+} release, which causes the dye to fluoresce.
- Analysis: The data are typically analyzed by the peak fluorescence response. Plot the peak fluorescence (or the area under the curve) against the logarithm of the agonist concentration. Fit the data to a sigmoidal dose-response curve to determine the EC_{50} (concentration for 50% of maximal response) and E_{max} (maximum efficacy) values. Efficacy is often expressed relative to a reference agonist like serotonin.



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Caption: General experimental workflow for neurochemical characterization.

Conclusion and Future Directions

ALEPH-4 is a classic but poorly characterized psychedelic compound from the phenethylamine family. While its synthesis and qualitative human effects are documented, a significant void exists in the scientific literature regarding its quantitative neurochemical properties. Based on its structural similarity to other psychedelic amphetamines, it is strongly presumed to be a potent agonist at the 5-HT_{2A} receptor, mediating its effects through the Gq signaling pathway.

Future research is critically needed to fill this knowledge gap. Formal in vitro characterization using modern pharmacological techniques, such as radioligand binding and functional assays across a wide panel of CNS receptors, is the essential first step. These studies would definitively establish its receptor binding profile, potency, and functional efficacy, providing a foundation for understanding its unique psychoactive properties and potential toxicological risks. Such data would be invaluable for the fields of medicinal chemistry and neuropharmacology, contributing to a more complete structure-activity relationship model for this fascinating class of compounds.

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References

- [1. Aleph-4 - Wikipedia \[en.wikipedia.org\]](#)
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